

Essential Safety and Logistical Information for Handling Liothyronine-13C9,15N

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Compound of Interest

Compound Name: Liothyronine-13C9,15N

Cat. No.: B15140456

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **Liothyronine-13C9,15N**. The information is intended to supplement, not replace, your institution's established safety protocols and a thorough review of the Safety Data Sheet (SDS) for the parent compound, Liothyronine.

Hazard Identification and Risk Assessment

Liothyronine is a potent synthetic thyroid hormone. The isotopic labeling with ^{13}C and ^{15}N does not alter the chemical or toxicological properties of the molecule but is a tool for tracing it in experimental systems[1][2][3]. Therefore, all safety precautions should be based on the known hazards of Liothyronine.

Primary Hazards:

- Acute Oral Toxicity: Harmful if swallowed[4].
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation[4].
- Respiratory Irritation: May cause respiratory tract irritation[4].
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to the thyroid gland and cardiovascular system through prolonged or repeated exposure[5][6].

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child[5].

Due to its high potency, Liothyronine should be handled with appropriate containment measures to minimize exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **Liothyronine-13C9,15N**, particularly in its powdered form. The following table summarizes the recommended PPE for various laboratory tasks.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting Powder	Safety glasses with side shields or safety goggles. A face shield is recommended if not working in a fume hood or glove box[7].	Two pairs of nitrile gloves (double gloving).	Disposable gown with tight-fitting cuffs[7].	N95 respirator or a Powered Air-Purifying Respirator (PAPR) is highly recommended to prevent inhalation of fine particles[7][8].
Preparing Solutions	Safety glasses with side shields or safety goggles.	Two pairs of nitrile gloves.	Laboratory coat.	Not generally required if performed in a certified chemical fume hood.
Administering to Cell Cultures or Animals	Safety glasses with side shields.	Nitrile gloves.	Laboratory coat.	Not generally required.
Cleaning and Decontamination	Safety glasses with side shields or safety goggles.	Heavy-duty nitrile or rubber gloves.	Laboratory coat or disposable gown.	Not generally required if the area is well-ventilated.

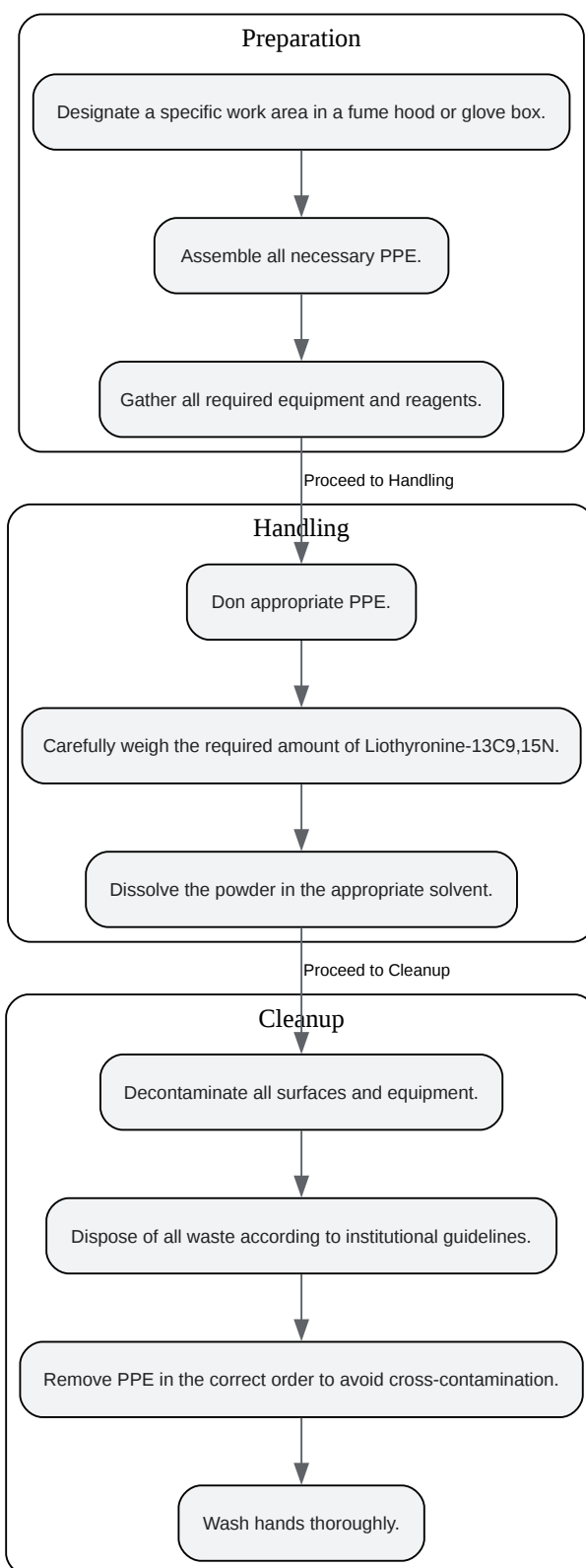
Engineering Controls

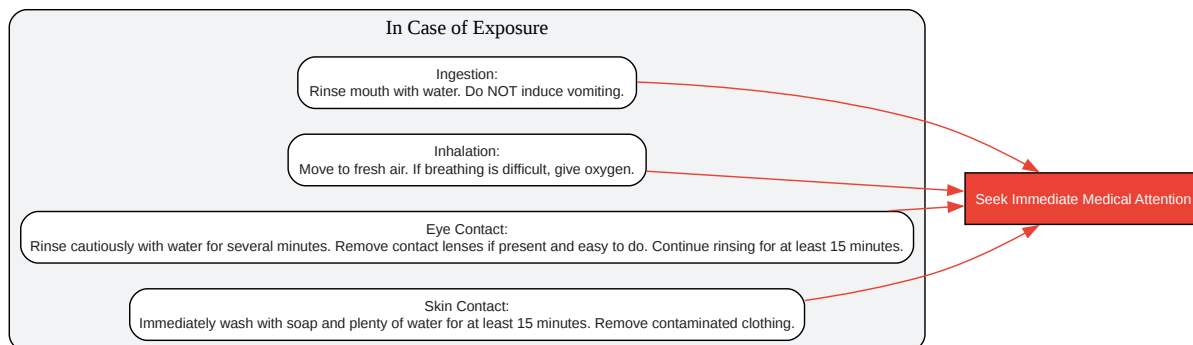
Whenever possible, engineering controls should be the primary means of exposure reduction.

- For Handling Powders: A certified chemical fume hood, a glove box, or a similar containment enclosure is mandatory for weighing, aliquoting, and reconstituting the powdered compound[9][10]. These enclosures should be operated under negative pressure[9].
- For Handling Solutions: A chemical fume hood is recommended for preparing stock solutions and handling open containers of the dissolved compound.

Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the key steps for safely handling **Liothyronine-13C9,15N** powder.





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